

Application Notes and Protocols for Antimicrobial Efficacy Testing of Didecyl Carbonate

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Compound of Interest

Compound Name: *Didecyl carbonate*

Cat. No.: *B15487549*

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Introduction

Didecyl carbonate, a quaternary ammonium compound (QAC), is a cationic surfactant with demonstrated broad-spectrum antimicrobial properties. Its mechanism of action primarily involves the disruption of microbial cell membranes, leading to the leakage of intracellular components and subsequent cell death.[1][2] This mode of action makes it an effective agent against a range of bacteria, fungi, and enveloped viruses.[3][4] These application notes provide a comprehensive overview of the antimicrobial efficacy of **didecyl carbonate** and detailed protocols for its evaluation.

Principle of Action

The antimicrobial activity of **didecyl carbonate** stems from its positively charged quaternary nitrogen atom and the lipophilic nature of its two decyl chains. The cationic head group electrostatically interacts with the negatively charged components of microbial cell walls and membranes, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides in Gram-negative bacteria. The long alkyl chains then penetrate the hydrophobic core of the lipid bilayer, disrupting its integrity. This leads to increased membrane permeability, loss of essential ions and macromolecules, and ultimately, cell lysis.[2]

Applications in Research and Drug Development

- Disinfectant and Antiseptic Efficacy Testing: Evaluating the potency of **didecyl carbonate** as a surface disinfectant for healthcare and industrial settings.[1][4]
- Antimicrobial Formulation Development: Assessing the synergistic or additive effects of **didecyl carbonate** when combined with other antimicrobial agents.
- Preservative Efficacy Testing: Determining the effectiveness of **didecyl carbonate** in preventing microbial growth in pharmaceutical and cosmetic products.
- Mechanistic Studies: Investigating the specific interactions of **didecyl carbonate** with microbial membranes and cellular processes.

Data Presentation: Antimicrobial Efficacy of Didecyl Carbonate and Related Compounds

The following tables summarize the antimicrobial efficacy of didecyl dimethyl ammonium compounds (DDACs), including **didecyl carbonate**, against a variety of microorganisms. Minimum Inhibitory Concentration (MIC) is a key indicator of antimicrobial potency.

Table 1: Antibacterial Efficacy of Didecyl Dimethyl Ammonium Compounds (DDACs)

Microorganism	Strain	MIC (mg/L)	Reference
Escherichia coli	ATCC 10536	0.5 - 3.0	[5]
Escherichia coli	Clinical Isolates	≤8 - >16	[6]
Staphylococcus aureus	ATCC 6538	Not specified	[7]
Pseudomonas aeruginosa	ATCC 15442	>1000	[8]
Bacillus cereus	Not specified	0.05 - 1.50	[5]
Listeria monocytogenes	Not specified	3-fold increase after adaptation	[9]
Salmonella spp.	Not specified	512	[8]
Enterococcus hirae	ATCC 10541	Not specified	[7]

Table 2: Antifungal Efficacy of Didecyl Dimethyl Ammonium Compounds (DDACs)

Microorganism	Efficacy	Reference
Aspergillus niger	Controlled at 1.0%	[10]
Stachybotrys chartarum	Controlled at 1.0%	[10]
Penicillium brevicompactum	Not fully controlled at 1.0%	[10]
Chaetomium cladosporioides	Not fully controlled at 1.0%	[10]
Candida albicans	Susceptible	[11]
Candida krusei	Susceptible	[11]
Candida parapsilosis	Susceptible	[11]

Table 3: Antiviral Efficacy of Didecyl Dimethyl Ammonium Compounds (DDACs)

Virus	Type	Efficacy	Reference
Avian Influenza Virus (AIV)	Enveloped	Effective inactivation	[12]
SARS-CoV-2	Enveloped	Effective inactivation	
Hepatitis B, HIV	Enveloped	Active against	[4]
African Swine Fever Virus	Enveloped	Very effective	
Poliovirus Type 1 (PV-1)	Non-enveloped	Less effective alone; synergistic effect in combination	
Murine Norovirus (MNV)	Non-enveloped	Synergistic effect in combination	
Swine Vesicular Disease Virus	Non-enveloped	Less effective	

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol determines the lowest concentration of **didecyl carbonate** that inhibits the visible growth of a microorganism.

Materials:

- **Didecyl carbonate** stock solution
- 96-well microtiter plates
- Sterile Mueller-Hinton Broth (MHB) or other appropriate growth medium
- Microbial culture in logarithmic growth phase

- 0.5 McFarland turbidity standard
- Spectrophotometer
- Sterile pipettes and tips
- Incubator

Procedure:

- Preparation of **Didecyl Carbonate** Dilutions:
 - Prepare a series of twofold dilutions of the **didecyl carbonate** stock solution in the appropriate broth medium directly in the 96-well plate. The final volume in each well should be 100 μ L. The concentration range should be chosen based on expected efficacy.
- Inoculum Preparation:
 - From a fresh culture (18-24 hours old), pick several colonies and suspend them in sterile broth.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). This can be done visually or using a spectrophotometer.
 - Dilute the standardized suspension to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Inoculation:
 - Add 100 μ L of the prepared inoculum to each well of the microtiter plate containing the **didecyl carbonate** dilutions. This will bring the final volume in each well to 200 μ L.
 - Include a positive control well (broth and inoculum, no **didecyl carbonate**) and a negative control well (broth only).
- Incubation:

- Cover the plate and incubate at 35-37°C for 18-24 hours.
- Interpretation of Results:
 - The MIC is the lowest concentration of **didecyl carbonate** at which there is no visible growth (turbidity) in the well. This can be assessed visually or by measuring the optical density (OD) with a microplate reader.

Protocol 2: Antimicrobial Susceptibility Testing by Agar Disk Diffusion (Kirby-Bauer Method)

This method assesses the susceptibility of a microorganism to **didecyl carbonate** by measuring the zone of growth inhibition around a disk impregnated with the compound.

Materials:

- Sterile filter paper disks (6 mm diameter)
- **Didecyl carbonate** solution of known concentration
- Mueller-Hinton Agar (MHA) plates
- Microbial culture in logarithmic growth phase
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator
- Ruler or calipers

Procedure:

- Disk Preparation:
 - Aseptically impregnate sterile filter paper disks with a known concentration of the **didecyl carbonate** solution. Allow the disks to dry completely in a sterile environment.

- Inoculum Preparation:
 - Prepare a microbial suspension with a turbidity equivalent to a 0.5 McFarland standard as described in Protocol 1.
- Inoculation of Agar Plate:
 - Dip a sterile cotton swab into the standardized inoculum suspension and remove excess fluid by pressing the swab against the inside of the tube.
 - Streak the swab evenly across the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.
- Disk Placement:
 - Aseptically place the **didecyl carbonate**-impregnated disks onto the surface of the inoculated MHA plate. Gently press the disks to ensure complete contact with the agar.
- Incubation:
 - Invert the plates and incubate at 35-37°C for 18-24 hours.
- Interpretation of Results:
 - Measure the diameter of the zone of inhibition (the clear area around the disk where no microbial growth has occurred) in millimeters. The size of the zone indicates the relative susceptibility of the microorganism to **didecyl carbonate**.

Protocol 3: Quantitative Suspension Test for Bactericidal Activity

This protocol evaluates the bactericidal activity of **didecyl carbonate** by quantifying the reduction in viable microorganisms in a suspension after a defined contact time.

Materials:

- **Didecyl carbonate** solution at the desired test concentration

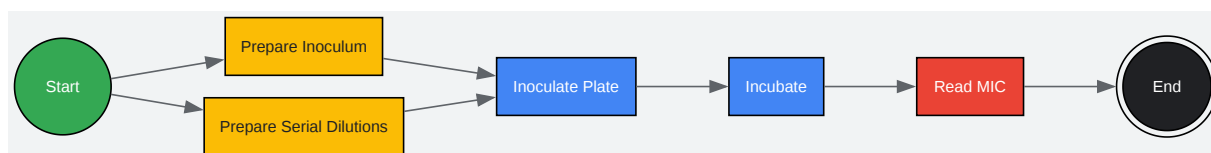
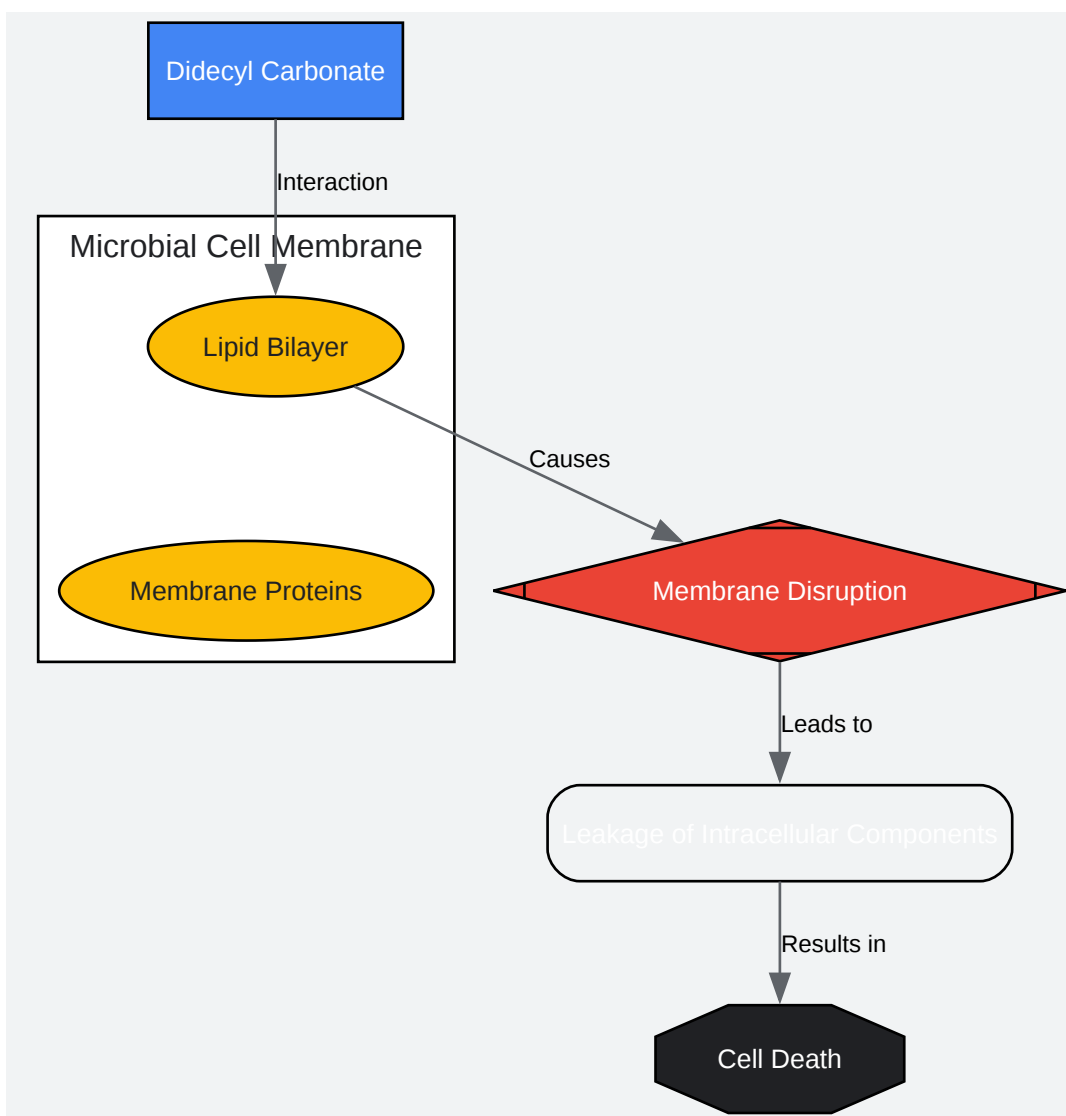
- Microbial culture in logarithmic growth phase
- Sterile hard water or other diluent
- Neutralizing solution (e.g., Dey-Engley neutralizing broth)
- Sterile test tubes
- Water bath or incubator
- Plate count agar (PCA) or other suitable agar
- Sterile pipettes and tips

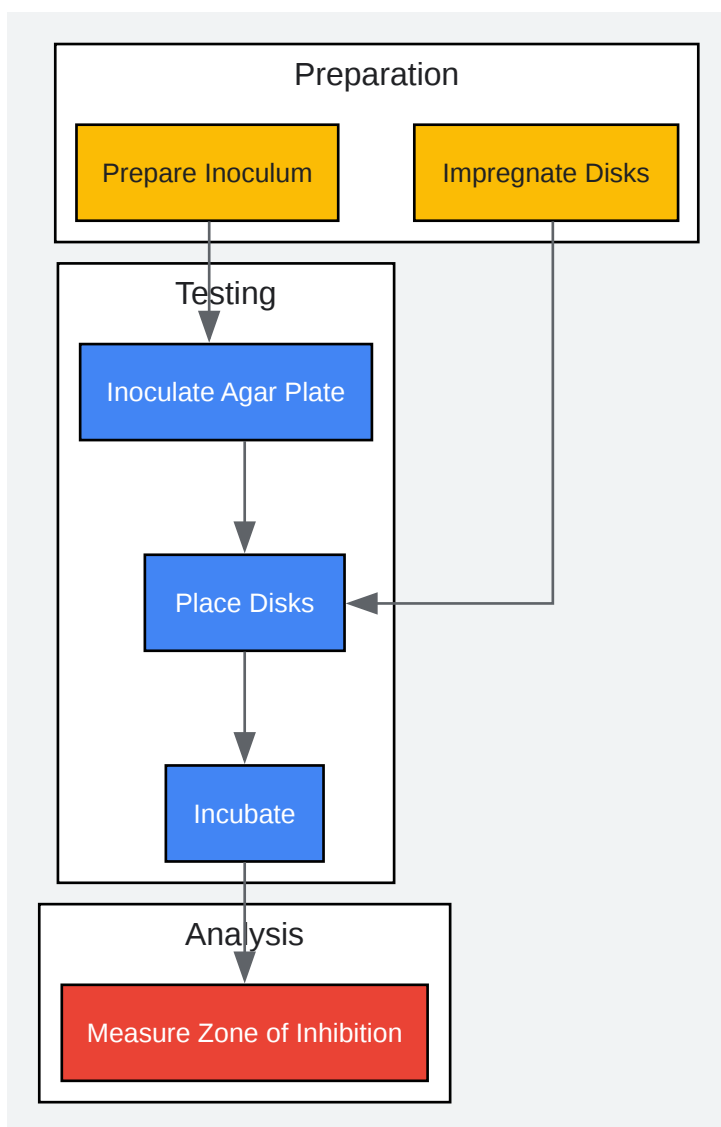
Procedure:

- Preparation of Test Suspension:
 - Prepare a microbial suspension in sterile hard water with a final concentration of approximately $1.5\text{--}5.0 \times 10^8$ CFU/mL.
- Test Procedure:
 - Add 1.0 mL of the test microbial suspension to 9.0 mL of the **didecyl carbonate** solution at the desired concentration.
 - Start a timer immediately. The mixture should be maintained at a specified temperature (e.g., 20°C) for the desired contact time (e.g., 5 minutes).
- Neutralization:
 - At the end of the contact time, transfer 1.0 mL of the mixture to a tube containing 9.0 mL of a suitable neutralizing solution to inactivate the antimicrobial activity of the **didecyl carbonate**.
- Enumeration of Survivors:
 - Prepare serial tenfold dilutions of the neutralized suspension in a sterile diluent.

- Plate 1.0 mL of appropriate dilutions onto PCA plates using the pour plate method or 0.1 mL using the spread plate method.
- Incubate the plates at 35-37°C for 24-48 hours.
- Calculation and Interpretation:
 - Count the number of colonies on the plates and calculate the number of surviving microorganisms per mL of the original suspension.
 - Determine the log reduction in viable counts by comparing the initial microbial concentration with the concentration after exposure to **didecyl carbonate**. A log reduction of ≥ 5 is generally considered evidence of bactericidal activity.

Visualizations





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